

Physical and chemical properties of 2-Ethylcyclohexanol

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Compound of Interest

Compound Name: 2-Ethylcyclohexanol

Cat. No.: B1581418

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An In-depth Technical Guide to 2-Ethylcyclohexanol

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Ethylcyclohexanol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Physical Properties

2-Ethylcyclohexanol is a cyclic alcohol with an ethyl substituent. It exists as a mixture of cis and trans isomers. Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	3760-20-1	[1][2][3][4]
Molecular Formula	C8H16O	[1][2][3][4]
Molecular Weight	128.21 g/mol	[1][2][5]
Appearance	Colorless to almost colorless clear liquid or solid	[1][4]
Boiling Point	175.0 °C at 760 mmHg	[6]
74 - 79 °C at 12-16 hPa	[4]	
Melting Point	19.68 °C (estimate)	[2][4]
Density	0.906 g/mL at 25 °C	[4]
0.9214 g/cm ³ at 20 °C	[2]	
Refractive Index	n ₂₀ /D 1.464	
Flash Point	68 °C (closed cup)	[4]
logP (Octanol/Water Partition Coefficient)	2.583	[4]
pKa	15.33 ± 0.40 (Predicted)	[1]

Solubility

While specific quantitative data for **2-Ethylcyclohexanol**'s solubility is not readily available in the search results, general principles for similar alcohols like 2-ethylhexanol can be applied. It is expected to be poorly soluble in water due to its significant hydrocarbon structure but should be soluble in most organic solvents.[7]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-Ethylcyclohexanol**.

Spectrum Type	Data Availability
¹ H NMR	Available
¹³ C NMR	Available
IR	Available
Mass Spectrum	Available

Note: While the existence of this data is confirmed[8], the actual spectra were not provided in the search results and would typically be obtained from spectral databases. A general interpretation of the expected IR spectrum for an alcohol would show a strong, broad O-H stretching absorption around 3300-3600 cm⁻¹ and a C-O stretching absorption near 1050 cm⁻¹. [9]

Chemical Properties and Reactivity

2-Ethylcyclohexanol undergoes typical reactions of a secondary alcohol, including oxidation and esterification.

4.1. Oxidation

Oxidation of **2-Ethylcyclohexanol** yields 2-ethylcyclohexanone. This reaction is a standard transformation in organic synthesis.

4.2. Esterification

Esterification of **2-Ethylcyclohexanol** with a carboxylic acid or an acid derivative, such as acetic anhydride, produces the corresponding ester. This reaction is often catalyzed by an acid.

Experimental Protocols

Detailed experimental protocols for the synthesis and key reactions of **2-Ethylcyclohexanol** are outlined below. These are representative procedures based on general organic chemistry principles.

5.1. Synthesis of 2-Ethylcyclohexanol

A common method for the synthesis of **2-Ethylcyclohexanol** is the hydrogenation of 2-ethylphenol.

- Reaction: Catalytic hydrogenation of 2-ethylphenol.
- Reagents and Equipment:
 - 2-ethylphenol
 - Hydrogen gas (H₂)
 - Catalyst (e.g., Palladium on carbon, Pd/C)
 - Solvent (e.g., ethanol)
 - High-pressure reactor (autoclave)
 - Standard laboratory glassware for workup and purification
- Procedure:
 - In a high-pressure reactor, dissolve 2-ethylphenol in a suitable solvent like ethanol.
 - Add a catalytic amount of Pd/C.
 - Seal the reactor and purge with nitrogen, followed by hydrogen gas.
 - Pressurize the reactor with hydrogen to the desired pressure.
 - Heat the reaction mixture to the appropriate temperature and stir until the reaction is complete (monitored by TLC or GC).
 - Cool the reactor, vent the hydrogen, and filter the reaction mixture to remove the catalyst.
 - Remove the solvent under reduced pressure.
 - Purify the crude product by distillation to obtain **2-Ethylcyclohexanol**.

5.2. Oxidation to 2-Ethylcyclohexanone

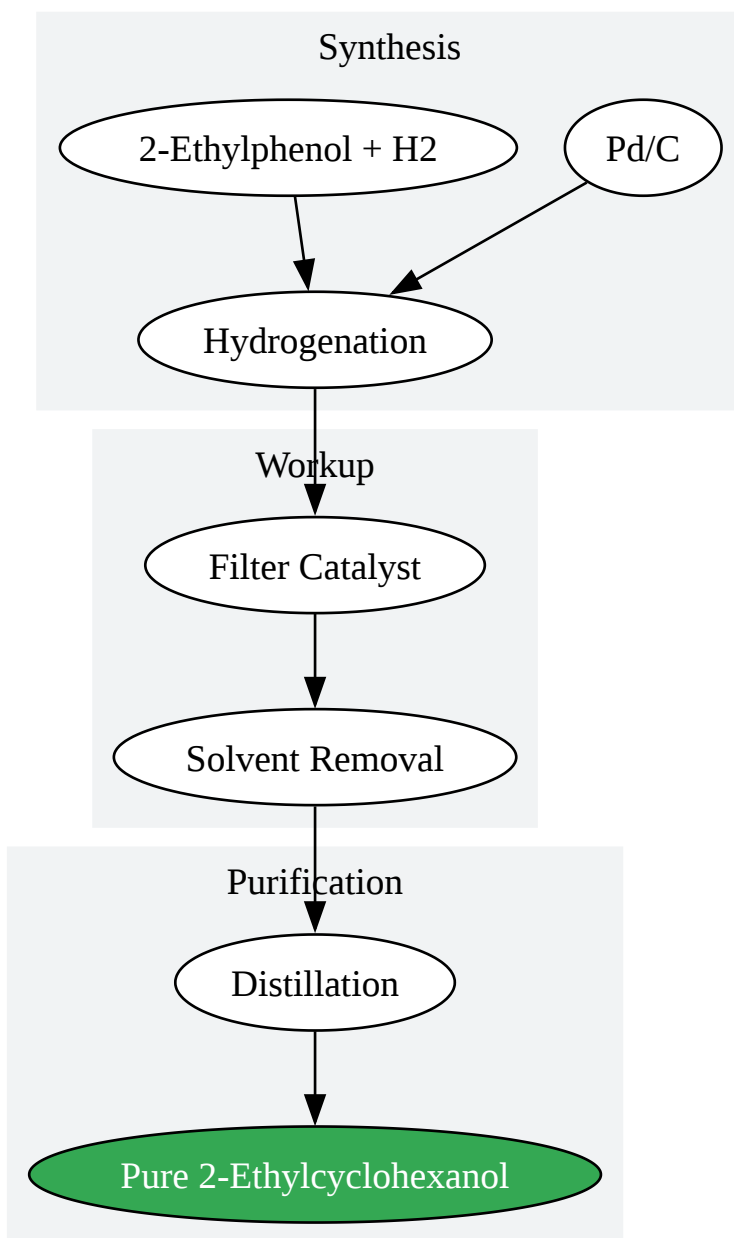
- Reaction: Oxidation of **2-Ethylcyclohexanol**.
- Reagents and Equipment:
 - **2-Ethylcyclohexanol**
 - Oxidizing agent (e.g., Pyridinium chlorochromate (PCC), or a Jones oxidation using chromium trioxide in sulfuric acid and acetone)
 - Anhydrous dichloromethane (for PCC oxidation) or acetone (for Jones oxidation)
 - Standard laboratory glassware for reaction, workup, and purification
- Procedure (using PCC):
 - In a round-bottom flask, suspend PCC in anhydrous dichloromethane.
 - To this suspension, add a solution of **2-Ethylcyclohexanol** in anhydrous dichloromethane dropwise with stirring.
 - Stir the mixture at room temperature until the reaction is complete (monitored by TLC).
 - Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
 - Wash the silica gel pad with additional diethyl ether.
 - Combine the organic filtrates and remove the solvent under reduced pressure.
 - Purify the resulting crude 2-ethylcyclohexanone by distillation or column chromatography.

5.3. Esterification with Acetic Anhydride

- Reaction: Formation of 2-ethylcyclohexyl acetate.
- Reagents and Equipment:
 - **2-Ethylcyclohexanol**

- Acetic anhydride
- Acid catalyst (e.g., concentrated sulfuric acid) or a base catalyst (e.g., pyridine)
- Standard laboratory glassware for reaction, workup, and purification
- Procedure (Acid-catalyzed):
 - In a round-bottom flask, combine **2-Ethylcyclohexanol** and acetic anhydride.
 - Add a catalytic amount of concentrated sulfuric acid dropwise.
 - Heat the mixture under reflux for a specified time, monitoring the reaction by TLC.
 - After cooling, slowly pour the reaction mixture into a separatory funnel containing cold water.
 - Extract the aqueous layer with an organic solvent (e.g., diethyl ether).
 - Wash the combined organic layers with a saturated sodium bicarbonate solution to neutralize the acid, followed by brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter and remove the solvent under reduced pressure.
 - Purify the crude ester by distillation.

Visualizations



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Caption: Experimental workflow for the oxidation of **2-Ethylcyclohexanol**.

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